

An In-depth Technical Guide to Triphenyl(phenylethynyl)tin: Stability and Reactivity

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Compound of Interest

Compound Name: Triphenyl phenylethynyl tin

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Abstract

Triphenyl(phenylethynyl)tin is an organotin compound characterized by the presence of three phenyl groups and a phenylethynyl group covalently bonded to a central tin atom. This guide provides a comprehensive overview of its stability and reactivity, drawing from available scientific literature. Key thermodynamic data, reactivity in cross-coupling and addition reactions, and a detailed experimental protocol for its synthesis are presented. The information is intended to serve as a valuable resource for researchers in organic synthesis, materials science, and drug development who may utilize this compound or similar organostannanes in their work.

Introduction

Organotin compounds, particularly those with sp-hybridized carbon ligands, are versatile reagents in organic synthesis. Triphenyl(phenylethynyl)tin, with its unique combination of aryl and alkynyl moieties, presents interesting possibilities for the construction of complex organic molecules. Understanding its stability and reactivity is crucial for its effective application in research and development.

Stability

The stability of triphenyl(phenylethynyl)tin is a key consideration for its storage and handling. Like many organotin(IV) compounds, it exhibits a notable degree of stability under ambient conditions.

2.1. Thermodynamic Stability

Thermodynamic data for solid triphenyl(phenylethynyl)tin provides insight into its intrinsic stability.

Property	Value	Unit
Standard solid enthalpy of combustion ($\Delta_c H^\circ_{\text{solid}}$)	-14266.50 ± 7.30	kJ/mol
Solid phase heat capacity ($C_{p,\text{solid}}$) at 298.15 K	447.50	J/mol·K
Enthalpy of formation at standard conditions (gas, $\Delta_f H^\circ_{\text{gas}}$)	736.90 ± 8.30	kJ/mol
Solid phase enthalpy of formation at standard conditions ($\Delta_f H^\circ_{\text{solid}}$)	599.30 ± 8.10	kJ/mol
Enthalpy of sublimation at standard conditions ($\Delta_{\text{sub}} H^\circ$)	137.60 ± 2.00	kJ/mol

2.2. Air and Moisture Stability

Organostannanes are generally known to be stable to both air and moisture, which is a significant advantage in their application in organic synthesis, such as in the Stille reaction.^[1] While specific long-term stability studies on triphenyl(phenylethynyl)tin are not extensively documented, the stability of the carbon-tin bond in similar compounds like tetra(phenylethynyl)tin allows for handling in the open air for short periods.

Synthesis

The synthesis of triphenyl(phenylethynyl)tin can be achieved through the reaction of a triphenyltin halide with a phenylacetylide reagent. A common precursor, triphenyltin chloride, can be synthesized from the disproportionation of tetraphenyltin with tin tetrachloride.[2]

3.1. Synthesis of Triphenyltin Chloride (Precursor)

A general industrial method involves the reaction of tetraphenyltin with stannic chloride.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. CN1184816A - Method for synthesizing triphenyl tin chloride - Google Patents [patents.google.com]
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